

Application Notes and Protocols for Saturated Solvent Blue 35 Staining Solution

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Compound of Interest

Compound Name: Solvent Blue 35

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This document provides a detailed guide for the preparation of a saturated staining solution of **Solvent Blue 35**. It includes quantitative data on solubility, a comprehensive experimental protocol, and essential safety information for laboratory use.

Introduction

Solvent Blue 35, also known as Sudan Blue II, is a fat-soluble dye belonging to the anthraquinone family.^[1] It is widely utilized in various scientific applications for the visualization of lipids, triglycerides, oils, fats, and waxes.^{[2][3][4][5]} Its lipophilic nature makes it an excellent tool for staining these substances in biological tissues, making it relevant for research in metabolic diseases, toxicology, and drug delivery systems.^{[3][4]} This protocol outlines the preparation of a saturated solution, which ensures the maximum concentration of the dye in the chosen solvent for intense and efficient staining.

Quantitative Data: Solubility of Solvent Blue 35

The selection of an appropriate solvent is critical for the preparation of a saturated **Solvent Blue 35** solution. The solubility of **Solvent Blue 35** varies significantly across different organic solvents. The following table summarizes the solubility of **Solvent Blue 35** in common laboratory solvents at 20°C. Dichloromethane offers the highest solubility, making it a suitable choice for achieving a high concentration of the dye.

Solvent	Solubility (g/L) at 20°C
Dichloromethane	171.3
Methylbenzene (Toluene)	86.3
Butyl Acetate	22.3
Acetone	13.6
Ethyl Alcohol	2.6

Data sourced from various chemical suppliers.[\[6\]](#)[\[7\]](#)

Health and Safety Information

Warning: **Solvent Blue 35** is suspected of causing genetic defects and cancer.[\[2\]](#) It may also cause an allergic skin reaction and is harmful if swallowed.[\[2\]](#)

Precautionary Measures:

- Engineering Controls: All handling of solid **Solvent Blue 35** and its solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment (PPE): Wear a lab coat, chemical safety goggles, and appropriate chemical-resistant gloves (e.g., nitrile) when handling the dye and its solutions.
- Handling: Avoid generating dust when weighing the powder. Wash hands thoroughly after handling.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations for hazardous waste. Do not pour down the drain.

Experimental Protocol: Preparation of a Saturated Staining Solution

This protocol details the steps to prepare a saturated solution of **Solvent Blue 35** in dichloromethane, based on its high solubility.

Materials:

- **Solvent Blue 35** powder (CAS: 17354-14-2)
- Dichloromethane (ACS grade or higher)
- Glass beaker or flask
- Magnetic stirrer and stir bar
- Weighing paper or boat
- Spatula
- Analytical balance
- Graduated cylinder
- Filter paper (0.2 μm or smaller pore size) and filtration apparatus
- Amber glass storage bottle with a tight-fitting cap

Procedure:

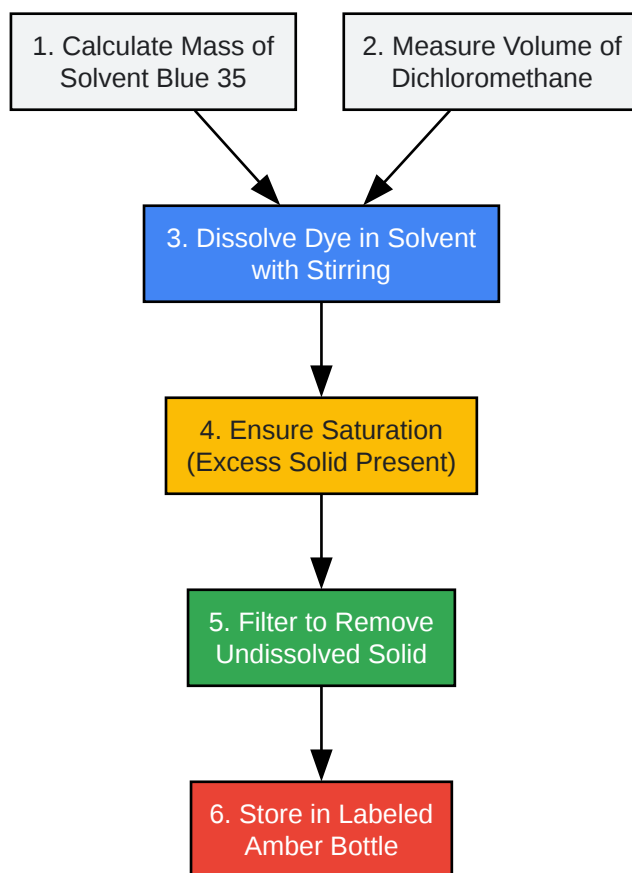
- Calculate the Required Mass: Based on the solubility data, determine the mass of **Solvent Blue 35** required to create a saturated solution in your desired volume of dichloromethane. For a saturated solution, you will add a slight excess of the solute to ensure saturation.
 - Example Calculation for 10 mL of saturated solution:
 - Solubility in Dichloromethane = 171.3 g/L = 0.1713 g/mL
 - Mass required for 10 mL = 0.1713 g/mL * 10 mL = 1.713 g
 - To ensure saturation, weigh out approximately 1.8 g of **Solvent Blue 35**.
- Dissolving the Dye: a. Measure the desired volume of dichloromethane (e.g., 10 mL) using a graduated cylinder and pour it into a clean, dry glass beaker or flask containing a magnetic stir bar. b. Place the beaker or flask on a magnetic stirrer in a chemical fume hood. c.

Carefully weigh the calculated mass of **Solvent Blue 35** powder. d. Slowly add the **Solvent Blue 35** powder to the stirring dichloromethane. e. Allow the solution to stir for at least 30 minutes to ensure maximum dissolution. The solution will appear as a brilliant green-blue color.^[2]

- Ensuring Saturation: a. After 30 minutes of stirring, visually inspect the solution. A small amount of undissolved powder at the bottom of the beaker indicates that the solution is saturated. b. If all the powder has dissolved, add a small additional amount of **Solvent Blue 35** and continue stirring until a persistent solid is observed.
- Filtration: a. To remove the excess, undissolved solid, filter the saturated solution using a filtration apparatus with a filter paper of 0.2 µm pore size or smaller. This will yield a clear, saturated solution.
- Storage: a. Transfer the filtered, saturated solution to a clearly labeled amber glass bottle to protect it from light. b. Store the solution at room temperature in a well-ventilated, designated chemical storage area. Stock solutions stored at -20°C in a solvent may be stable for a month, while at -80°C, they can be stored for up to a year.^[3]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of a saturated **Solvent Blue 35** staining solution.



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Caption: Workflow for Saturated **Solvent Blue 35** Solution Preparation.

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